

An In-depth Technical Guide to the Physical Properties of Dibromoacetic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **dibromoacetic acid** (DBA). The information is compiled from various scientific sources and is intended to be a valuable resource for laboratory and research applications. This document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for property determination, and includes a visualization of a typical experimental workflow.

Core Physical and Chemical Properties

Dibromoacetic acid, with the chemical formula C₂H₂Br₂O₂, is a halogenated acetic acid derivative. It presents as a hygroscopic, white to beige crystalline solid at room temperature.[1] [2] Understanding its physical properties is crucial for its handling, application in synthesis, and for toxicological and environmental studies.

Quantitative Data Summary

The physical properties of **dibromoacetic acid** have been reported with some variability across different sources. The following tables summarize the available quantitative data to provide a comparative overview.

Table 1: General and Physical Properties



Property	Value	Source(s)
Molecular Weight	217.84 g/mol	[1][3][4]
Appearance	Hygroscopic solid, White deliquescent crystals, Beige hygroscopic crystals	[1][2]
Melting Point	32-38 °C	[5]
48 °C	[1]	
49 °C	[2][3][4]	_
49-51 °C	[4]	
Boiling Point	232-234 °C (decomposition)	[1][2][3]
195 °C at 250 mmHg	[1][2]	
128-130 °C at 16 mmHg	[5]	_
Density	2.382 g/mL at 25 °C	[5]
2.3899 g/mL at 25 °C	[2]	
Flash Point	113 °C (235 °F) (closed cup)	[1][3]

Table 2: Solubility and Partitioning Properties



Property	Value	Source(s)
Solubility in Water	Very soluble	[2]
2.11 x 10 ⁶ mg/L at 25 °C	[3]	
Solubility in Organic Solvents	Very soluble in ethanol and ether	[2]
Soluble in DMSO: 100 mg/mL	[5]	
рКа	1.48	[1]
1.39 at 25 °C	[5][6]	
logP (Octanol/Water Partition Coefficient)	1.22	[2][4]
0.70 (estimated)	[3]	

Table 3: Spectral Data

Spectral Data Type	Key Information	Source(s)
¹H NMR	Spectrum available	[7]
¹³ C NMR	Spectrum available	[2]
Infrared (IR) Spectroscopy	Spectrum available	[1][2][8]
Mass Spectrometry (MS)	Mass spectrum data available	[1]

Experimental Protocols

The following sections describe generalized, standard laboratory procedures for determining the key physical properties of a solid organic compound like **dibromoacetic acid**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition is sharp. Impurities tend to lower and broaden the melting point range.



Methodology:

- Sample Preparation: A small amount of the crystalline **dibromoacetic acid** is finely powdered. A capillary tube, sealed at one end, is tapped open-end-down into the powder to pack a small sample (1-2 mm in height) into the sealed end.[9]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, such as a Thiele
 tube or a modern digital instrument.[10] The apparatus is equipped with a calibrated
 thermometer or temperature probe.
- Heating and Observation: The sample is heated slowly and steadily, typically at a rate of 1-2
 °C per minute as the expected melting point is approached.[10]
- Data Recording: Two temperatures are recorded: the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has melted (T2). The melting point is reported as the range T1-T2.[9][11]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. As **dibromoacetic acid** can decompose at its atmospheric boiling point, determination under reduced pressure is often performed.[1][2][3]

Methodology (Thiele Tube Method):

- Sample Preparation: A small amount of liquid **dibromoacetic acid** (if melted) is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is placed inverted into the liquid.[12]
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a
 Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).[13]
- Heating: The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Observation and Data Recording: Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat is then removed. The temperature at



which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point at that atmospheric pressure.[12][13] For measurements under reduced pressure, the apparatus is connected to a vacuum system, and the pressure is recorded along with the boiling point.

Determination of pKa

The pKa is a measure of the strength of an acid in solution. It is the pH at which the acid is 50% dissociated.

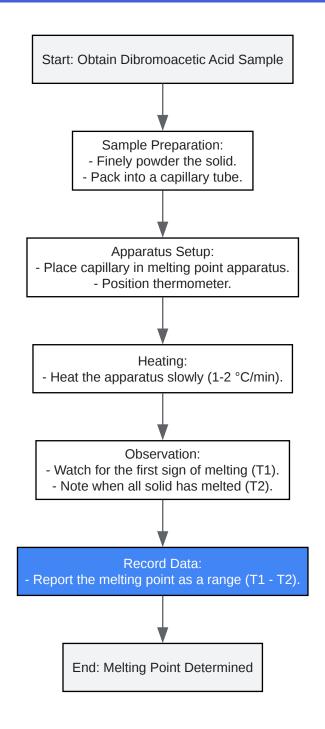
Methodology (Potentiometric Titration):

- Solution Preparation: A known concentration of dibromoacetic acid is prepared in deionized water.
- Titration Setup: A pH meter with a calibrated electrode is immersed in the **dibromoacetic acid** solution. A standardized solution of a strong base, typically sodium hydroxide (NaOH), is placed in a burette.[14][15]
- Titration: The NaOH solution is added to the **dibromoacetic acid** solution in small, precise increments. After each addition, the solution is stirred, and the pH is recorded.[15]
- Data Analysis: The pH is plotted against the volume of NaOH added to generate a titration curve. The equivalence point is determined from the steepest part of the curve. The volume of NaOH at the half-equivalence point is then found. The pH of the solution at this half-equivalence point is equal to the pKa of the acid.[14][16]

Visualizations

Experimental Workflow for Melting Point Determination



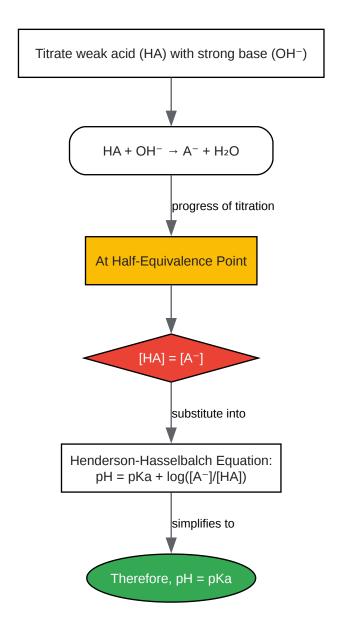


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Caption: Workflow for determining the melting point of dibromoacetic acid.

Logical Relationship for pKa Determination





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Caption: Logical basis for pKa determination via titration.

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